

Application of SB 268262 in Electrophysiology: A Detailed Guide for Researchers

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Compound of Interest

Compound Name: SB 268262

Cat. No.: B1662359

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the use of **SB 268262**, a selective antagonist of the Calcitonin Gene-Related Peptide (CGRP) receptor, in electrophysiological studies. These guidelines are intended for researchers in neuroscience and drug development investigating the role of CGRP signaling in neuronal function and pathology.

Introduction

Calcitonin Gene-Related Peptide (CGRP) is a neuropeptide widely distributed in the central and peripheral nervous systems, where it plays a crucial role in a variety of physiological processes, including pain transmission, inflammation, and vascular tone. Its effects are mediated through the CGRP receptor, a G-protein coupled receptor that, upon activation, typically leads to the stimulation of adenylyl cyclase and a subsequent increase in intracellular cyclic AMP (cAMP). This signaling cascade can modulate the activity of various ion channels, thereby influencing neuronal excitability, synaptic transmission, and action potential firing.

SB 268262 is a potent and selective non-peptide antagonist of the CGRP receptor. Its utility in electrophysiology lies in its ability to specifically block CGRP-mediated effects, allowing for the precise dissection of the peptide's role in modulating neuronal and circuit function.

Data Presentation

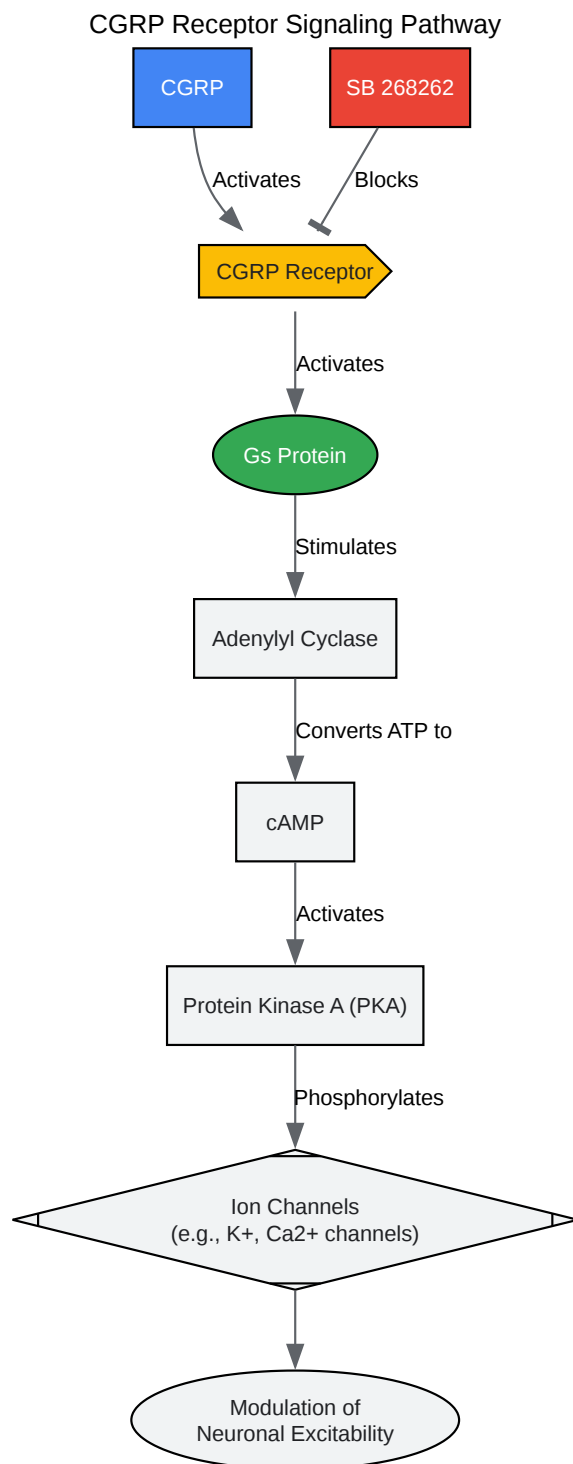
The following table summarizes the quantitative data available for the application of **SB 268262** in electrophysiological experiments.

Parameter	Value	Species	Brain Region/Cell Type	Electrophysiology Assay	Reference
Concentration for Blockade	50 μ M - 500 μ M	Rat	Bed Nucleus of the Stria Terminalis (BNST-AL) Neurons	Whole-cell patch-clamp recording of IPSPs	[1]

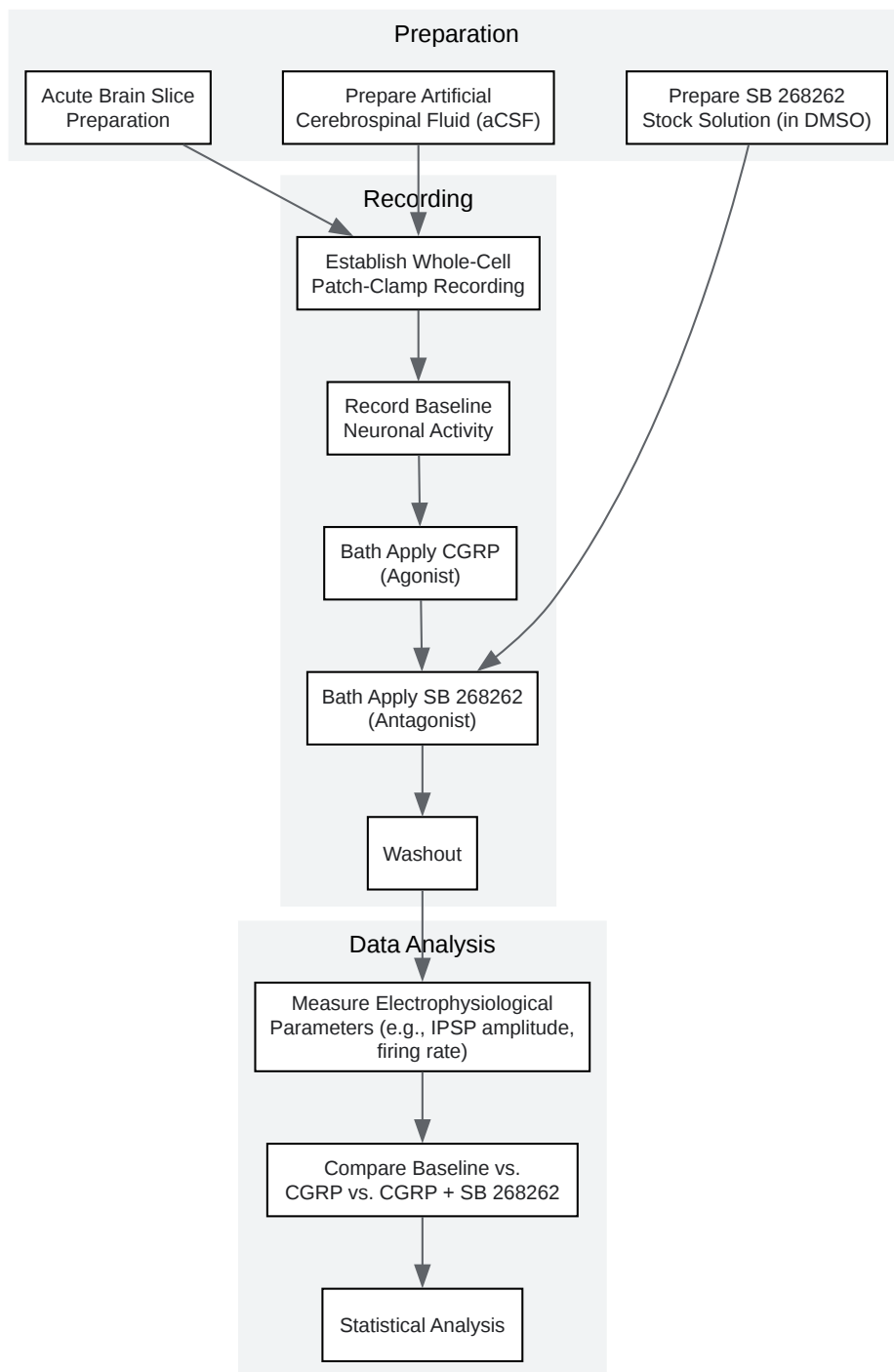
Note: Specific IC50 values for **SB 268262** in functional electrophysiological assays are not readily available in the cited literature. The provided concentrations represent effective blocking concentrations from a single study.

Signaling Pathways and Experimental Logic

The primary mechanism of action of **SB 268262** is the competitive antagonism of the CGRP receptor. The downstream effects of CGRP receptor activation on neuronal electrophysiology are complex and can involve the modulation of multiple ion channels. The following diagrams illustrate the key signaling pathway and the experimental workflow for using **SB 268262**.



Experimental Workflow for SB 268262 Application

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References

- 1. Whole-cell Currents Induced by Puff Application of GABA in Brain Slices - PMC [pmc.ncbi.nlm.nih.gov]
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